

Technical Guide: Molecular Weight of tert-Butyl (mesitylsulfonyl)oxycarbamate

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Compound of Interest

Compound Name: *tert-Butyl*
(mesitylsulfonyl)oxycarbamate

Cat. No.: *B1269521*

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This document provides a detailed analysis of the molecular weight of **tert-Butyl (mesitylsulfonyl)oxycarbamate**, a chemical compound relevant in organic synthesis.

Compound Identification

- Systematic Name: **tert-Butyl (mesitylsulfonyl)oxycarbamate**
- CAS Number: 36016-39-4
- Molecular Formula: $C_{14}H_{21}NO_5S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element as established by the International Union of Pure and Applied Chemistry (IUPAC).

Calculation Methodology

The molecular weight is calculated as follows:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of N atoms × Atomic Weight of N) + (Number of O atoms × Atomic Weight of O) + (Number of S atoms × Atomic Weight of S)

Data Presentation

The following tables summarize the atomic and molecular weight data for **tert-Butyl (mesitylsulfonyl)oxycarbamate**.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Count	Standard Atomic Weight (u)	Total Contribution (u)
Carbon	C	14	12.011	168.154
Hydrogen	H	21	1.008	21.168
Nitrogen	N	1	14.007	14.007
Oxygen	O	5	15.999	79.995
Sulfur	S	1	32.06	32.060

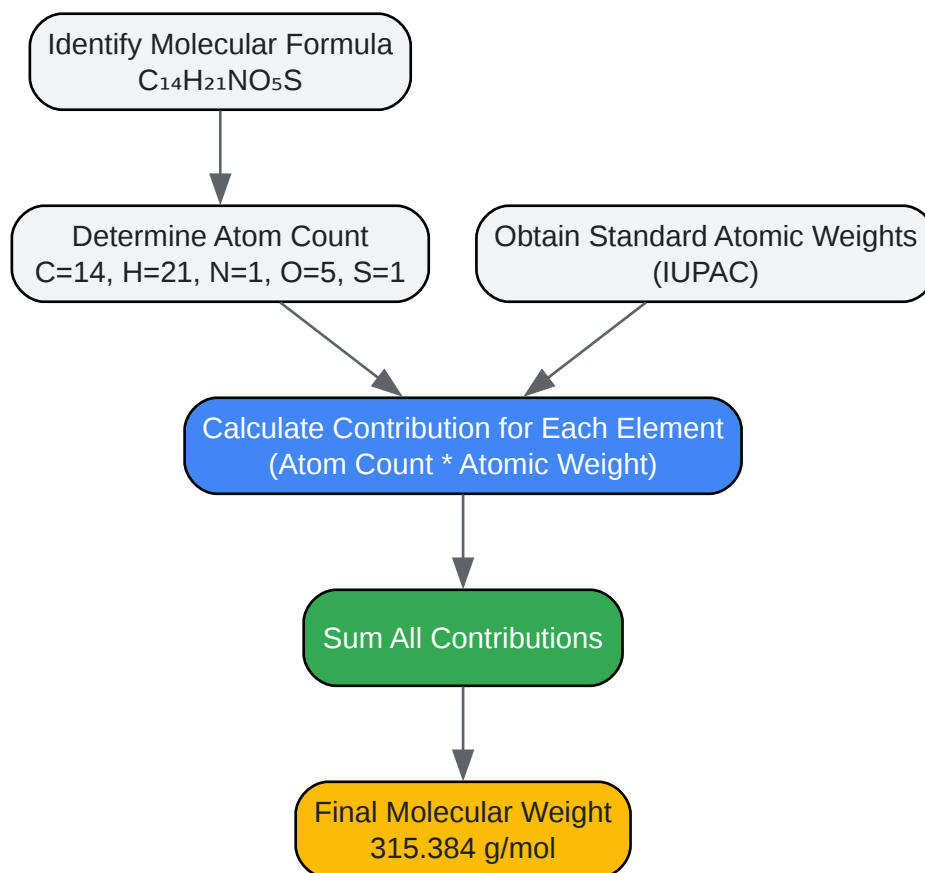
Table 2: Summary of Molecular Weight

Parameter	Value
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S
Calculated Molecular Weight	315.384 g/mol
Commonly Cited Molecular Weight	315.39 g/mol [4][5]

Note: The slight difference between the calculated and commonly cited values is due to rounding of standard atomic weights.

Logical Workflow for Calculation

The following diagram illustrates the logical process for determining the molecular weight of the compound from its chemical formula.



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Caption: Workflow for Molecular Weight Calculation.

Experimental Protocols

The determination of molecular weight for a known chemical structure is a theoretical calculation based on internationally accepted standard atomic weights. Therefore, no experimental protocols for its determination are cited in this context. Experimental techniques such as mass spectrometry would be used to confirm the mass and structure of a synthesized sample, but the theoretical molecular weight remains a calculated constant.

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References

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